

Letaxaban pharmacokinetics absorption distribution metabolism

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Compound Focus: Letaxaban

CAS No.: 870262-90-1

Cat. No.: S548876

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Letaxaban Overview

Letaxaban (TAK-442) is an orally active, selective, **direct Factor Xa (FXa) inhibitor** [1] [2]. It exhibits dual anticoagulant and anti-inflammatory activity by directly inhibiting FXa and intervening in the **PAR1 signaling pathway** [2]. Its potential applications have been studied in trials for venous thromboembolism and acute coronary syndrome [1].

- **Chemical Profile:** **Letaxaban** is a small molecule with the chemical formula $C_{22}H_{26}ClN_3O_5S$ and a molecular weight of 479.98 g/mol [1] [2].
- **Current Status:** The drug is **investigational** and not approved for clinical use. Most detailed pharmacokinetic data (absorption, distribution, metabolism, excretion) are listed as "Not Available" in pharmacological databases [1].

Mechanism of Action and Structural Insights

Letaxaban produces its anticoagulant effect by directly and reversibly inhibiting Factor Xa, a key serine protease in the coagulation cascade [3].

Letaxaban inhibits Factor Xa, preventing thrombin generation and fibrin clot formation.

Structural studies note that Factor Xa inhibitors like apixaban, rivaroxaban, and **Letaxaban** share similar binding sites and modes [4]. Designing selective inhibitors is challenging due to high structural and functional similarity between coagulation factor enzymes [4] [5].

Pharmacokinetic Data Availability

The table below summarizes the available quantitative data for **Letaxaban**. Please note that many key parameters are not publicly published.

Parameter	Available Data / Status	Notes / Source
T _{max}	Not Available	Time to maximum plasma concentration [1]
Half-life (t _{1/2})	Not Available	[1]
Protein Binding	Not Available	[1]
Route of Elimination	Not Available	[1]
Clearance	Not Available	[1]
Metabolism	Not Available	[1]
Molecular Weight	479.98 g/mol	[1] [2]
Chemical Formula	C ₂₂ H ₂₆ ClN ₃ O ₅ S	[1] [2]
CAS Number	870262-90-1	[1] [2]

Guidance for Further Research

The lack of public pharmacokinetic data for **Letaxaban** is consistent with its status as an investigational compound. To proceed with your research, I suggest the following avenues:

- **Clinical Trials Registries:** Search platforms like ClinicalTrials.gov for historical records of **Letaxaban** trials. Full study results in sealed PDF documents might contain the detailed PK data you require, though access can be limited.
- **Scientific Patent Databases:** Investigate pharmaceutical patents filed by Takeda (the developer, referenced by "TAK-442") for **Letaxaban**. Patent applications sometimes disclose detailed experimental data, including pharmacokinetic parameters.
- **Factor Xa Inhibitor Class Data:** Use data from approved FXa inhibitors (e.g., Apixaban, Rivaroxaban) as a reference point for general PK/PD modeling and assay design, while acknowledging the differences between compounds [6] [7].

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References

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